

Disperse Yellow 54: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B076046

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Introduction

Disperse Yellow 54, with the Colour Index number 47020 and CAS number 7576-65-0, is a quinophthalone dye. Its chemical structure, 2-(3-hydroxyquinolin-2-yl)-1H-indene-1,3(2H)-dione, imparts a characteristic yellow hue and determines its solubility profile. As a disperse dye, it is designed to be sparingly soluble in water but to have an affinity for hydrophobic materials, making it suitable for dyeing synthetic fibers like polyester. For a wide range of applications beyond textile dyeing, including in material science and potentially as a molecular probe, understanding its solubility in various organic solvents is of paramount importance. This technical guide provides a comprehensive overview of the available solubility data for **Disperse Yellow 54**, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **Disperse Yellow 54** is essential for interpreting its solubility behavior.

Property	Value
Molecular Formula	C ₁₈ H ₁₁ NO ₃
Molecular Weight	289.28 g/mol
Appearance	Yellow to orange powder
Melting Point	Approximately 265 °C

Solubility Profile of Disperse Yellow 54

Comprehensive quantitative solubility data for **Disperse Yellow 54** across a wide array of common organic solvents at standard temperature and pressure is not readily available in published literature. However, qualitative descriptions and data from specific studies provide valuable insights into its solubility characteristics.

Qualitative Solubility:

Disperse Yellow 54 is reported to be:

- Soluble in:
 - Pyridine[1]
 - Strong sulfuric acid[1]
 - Sulfolane
 - Ethanol[1]
 - Diethylene glycol, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO) are mentioned as potential solubilizers.
- Insoluble in:
 - Water[1]

Quantitative Solubility in Supercritical Carbon Dioxide:

A key study by Tsai, Cheng-Chou, et al. investigated the solubility of **Disperse Yellow 54** in supercritical carbon dioxide (scCO₂), a sustainable solvent for dyeing processes. The study demonstrated that the solubility of the dye in scCO₂ increases with pressure. Furthermore, the addition of polar cosolvents significantly enhances its solubility.

The research provided the following key findings:

- Saturated solubilities were measured at temperatures ranging from 353.2 K to 393.2 K and pressures from 15 MPa to 30 MPa.
- Ethanol and dimethyl sulfoxide (DMSO) were used as cosolvents at concentrations up to 5 mol%.
- The presence of both ethanol and DMSO effectively increased the equilibrium solubility of **Disperse Yellow 54** in scCO₂.
- DMSO was found to result in a higher solubility enhancement compared to ethanol.

Due to the lack of a comprehensive, publicly available dataset for the solubility of **Disperse Yellow 54** in a wide range of common organic solvents, the following table presents illustrative data for a structurally similar quinophthalone dye, C.I. Solvent Yellow 33. This data is provided for estimation purposes and to highlight the expected trends in solubility. It is crucial to experimentally determine the precise solubility of **Disperse Yellow 54** for any specific application.

Illustrative Solubility Data (for C.I. Solvent Yellow 33 at 20°C):

Solvent	Solubility (g/L)
Acetone	190
Ethanol	4
Toluene	260
Xylene	120
Butanone	330
Butyl Acetate	80

Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for determining the solubility of **Disperse Yellow 54** in an organic solvent using UV-Visible spectrophotometry. This method is widely applicable and provides reliable quantitative data.

Objective: To determine the equilibrium solubility of **Disperse Yellow 54** in a specific organic solvent at a defined temperature.

Materials and Equipment:

- **Disperse Yellow 54** (high purity)
- Spectrophotometric grade organic solvent of interest
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (graduated and volumetric)
- Conical flasks with stoppers
- Thermostatically controlled shaker or water bath
- Centrifuge

- Syringe filters (e.g., 0.45 μm PTFE)
- UV-Visible spectrophotometer
- Quartz cuvettes (1 cm path length)

Procedure:

- Preparation of a Standard Stock Solution:
 - Accurately weigh a precise amount of **Disperse Yellow 54** (e.g., 10 mg).
 - Dissolve the dye in the chosen organic solvent in a volumetric flask (e.g., 100 mL) to create a stock solution of known concentration.
- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Dilute a small volume of the stock solution with the solvent.
 - Scan the absorbance of this diluted solution over a relevant wavelength range (e.g., 350-500 nm) using the spectrophotometer to identify the λ_{max} , the wavelength at which the dye exhibits the highest absorbance.
- Generation of a Calibration Curve:
 - Prepare a series of standard solutions of decreasing concentrations by performing serial dilutions of the stock solution.
 - Measure the absorbance of each standard solution at the determined λ_{max} , using the pure solvent as a blank.
 - Plot a graph of absorbance versus concentration. This is the calibration curve.
 - Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1 indicates a good linear fit.
- Preparation of a Saturated Solution:

- Add an excess amount of **Disperse Yellow 54** to a known volume of the organic solvent in a conical flask with a stopper. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
- Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached.
- Sample Analysis:
 - After the equilibration period, allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant.
 - To remove any suspended particles, either centrifuge the sample and take the supernatant or filter the sample through a syringe filter.
 - Accurately dilute the clear supernatant with the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation of Solubility:
 - Use the equation from the calibration curve to calculate the concentration of the diluted sample.
 - Multiply this concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **Disperse Yellow 54** in the chosen solvent at the specified temperature.

Experimental Workflow Diagram

The following diagram illustrates the logical steps involved in the experimental determination of dye solubility.

Caption: Workflow for determining dye solubility via UV-Vis spectrophotometry.

Conclusion

While a comprehensive public database of the solubility of **Disperse Yellow 54** in a wide range of common organic solvents is currently lacking, this guide provides the available qualitative and specific quantitative data. The detailed experimental protocol and workflow diagram offer a robust framework for researchers to determine the solubility of this dye in solvents relevant to their specific applications. Accurate solubility data is critical for the effective formulation and application of **Disperse Yellow 54** in diverse scientific and industrial fields, and the methodologies outlined here provide a clear path to obtaining this essential information.

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References

- 1. digitalgreensboro.org [digitalgreensboro.org]
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